

Application Notes and Protocols: Reactive Orange 13 for Dyeing Nylon Fibers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive orange 13*

Cat. No.: *B1594569*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Reactive Orange 13** for dyeing nylon (polyamide) fibers. The information compiled herein is intended to guide researchers in developing and executing dyeing protocols and to provide a basis for further investigation into the application of this dye.

Introduction

Reactive Orange 13 is a monochlorotriazine (MCT) reactive dye that can be used for dyeing various fibers, including nylon.[1] The dye forms a covalent bond with the terminal amino groups of the polyamide fibers, resulting in dyeings with good wet fastness properties.[2][3] The dyeing process is typically carried out under acidic conditions to promote dye uptake and fixation.[3] The covalent bond formation between the reactive dye and the fiber ensures high stability of the color.[4]

Chemical Properties of **Reactive Orange 13**:

Property	Value
C.I. Name	Reactive Orange 13
Molecular Formula	$\text{C}_{24}\text{H}_{15}\text{ClN}_7\text{Na}_3\text{O}_{10}\text{S}_3$
Molecular Weight	762.04 g/mol
Reactive Group	Monochlorotriazine (MCT)
Solubility	200 g/L

Experimental Protocols

While a specific, standardized protocol for dyeing nylon with **Reactive Orange 13** is not extensively documented in publicly available literature, a general procedure can be derived from established methods for applying monochlorotriazine reactive dyes to polyamide fibers. The following protocol is a representative method and may require optimization for specific nylon substrates and desired shades.

Materials and Equipment

- Nylon 6 or Nylon 6,6 fabric
- **Reactive Orange 13** dye
- Acetic acid (or other suitable acid for pH adjustment)
- Sodium acetate (for buffering, optional)
- Non-ionic wetting agent
- Laboratory dyeing machine (e.g., beaker dyer with temperature control)
- Spectrophotometer for color measurement
- Launder-Ometer for fastness testing
- Gray scales for assessing color change and staining

- pH meter
- Standard laboratory glassware

General Dyeing Protocol

This protocol is based on typical conditions for dyeing nylon with reactive dyes.[5]

- Preparation of the Dyebath:
 - Prepare a dyebath with a liquor ratio of 20:1 (20 parts water to 1 part fabric by weight).
 - Add a non-ionic wetting agent (e.g., 0.5 g/L) to the water.
 - Adjust the pH of the dyebath to 4.0-6.0 using acetic acid.[3] An acidic pH protonates the amino groups of the nylon fiber, creating a positive charge that attracts the anionic dye.[3]
 - Dissolve the required amount of **Reactive Orange 13** dye in a small amount of water and add it to the dyebath. The amount of dye will depend on the desired depth of shade (e.g., 1% on weight of fiber, o.w.f.).
- Dyeing Procedure:
 - Introduce the pre-wetted nylon fabric into the dyebath at room temperature.
 - Raise the temperature of the dyebath to 98-100°C over 30-45 minutes.[5][6]
 - Maintain the dyeing at this temperature for 60 minutes, ensuring continuous agitation of the fabric.[6]
- Rinsing and Soaping:
 - After dyeing, cool the dyebath and remove the fabric.
 - Rinse the dyed fabric thoroughly with cold water.
 - Perform a soaping treatment to remove any unfixed dye. This can be done by washing the fabric in a solution containing 2 g/L of a non-ionic detergent at 60-80°C for 15-20 minutes.

- Rinse the fabric again with warm and then cold water until the water runs clear.
- Drying:
 - Squeeze the excess water from the fabric and air-dry or oven-dry at a moderate temperature.

Data Presentation

Quantitative data for the performance of **Reactive Orange 13** on nylon is limited. The following table summarizes available fastness properties from a supplier.

Table 1: Fastness Properties of **Reactive Orange 13**

Fastness Test	Rating (Scale 1-5)
Light Fastness	5
Washing Fastness	4-5
Perspiration (Alkaline)	4

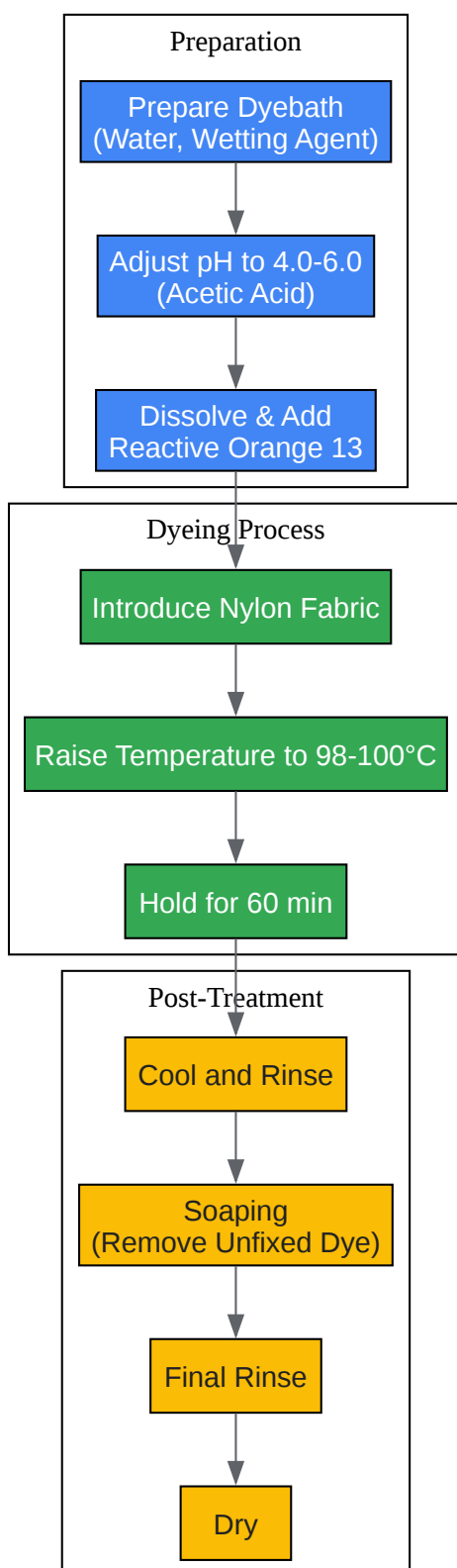
Note: The substrate for these fastness tests was not specified by the source but is typical for reactive dyes on appropriate fibers.[\[1\]](#)

For comparison, studies on other reactive dyes on nylon have shown that good to excellent wet fastness properties (ratings of 4-5) can be achieved due to the formation of covalent bonds.[\[2\]](#)

Visualization

Experimental Workflow

The following diagram illustrates the general workflow for dyeing nylon fibers with **Reactive Orange 13**.

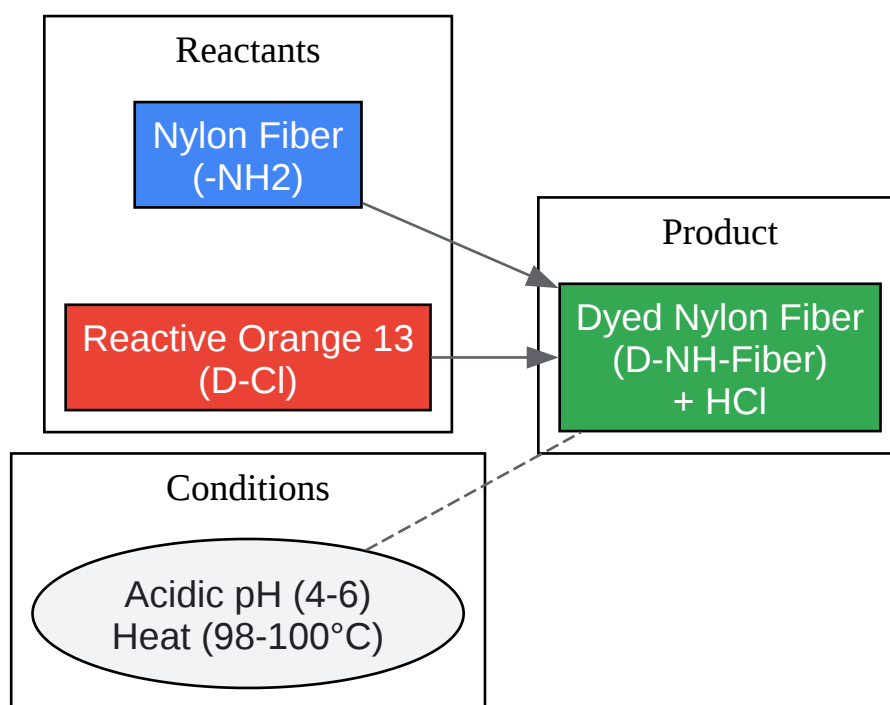


[Click to download full resolution via product page](#)

Caption: General workflow for dyeing nylon with **Reactive Orange 13**.

Signaling Pathway: Dye-Fiber Interaction

The key reaction in dyeing nylon with a monochlorotriazine reactive dye like **Reactive Orange 13** is the nucleophilic substitution reaction between the dye's reactive group and the terminal amino groups of the polyamide fiber.



[Click to download full resolution via product page](#)

Caption: Covalent bond formation between **Reactive Orange 13** and nylon.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Textile Synthetic Fiber Reactive Dye C I Reactive Orange 13 100% Purity [synthetic-dyes.com]
- 2. researchgate.net [researchgate.net]

- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. scribd.com [scribd.com]
- 5. researchgate.net [researchgate.net]
- 6. pmf.kg.ac.rs [pmf.kg.ac.rs]
- To cite this document: BenchChem. [Application Notes and Protocols: Reactive Orange 13 for Dyeing Nylon Fibers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594569#reactive-orange-13-for-dyeing-nylon-fibers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com